

An In-depth Technical Guide to the Physical Properties of 1,2-Dibromocyclooctane

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Compound of Interest

Compound Name: 1,2-Dibromocyclooctane

Cat. No.: B11955411

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1,2-Dibromocyclooctane**, with a specific focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research and development who require accurate physical data and experimental context for this compound.

Core Physical Properties

1,2-Dibromocyclooctane is a halogenated cyclic hydrocarbon. The presence of two bromine atoms on the cyclooctane ring significantly influences its physical characteristics. It is important to consider that **1,2-Dibromocyclooctane** can exist as two stereoisomers: **cis-1,2-Dibromocyclooctane** and **trans-1,2-Dibromocyclooctane**. The spatial arrangement of the bromine atoms in these isomers can lead to differences in their physical properties.

Data Presentation: Melting and Boiling Points

The available quantitative data for the melting and boiling points of **1,2-Dibromocyclooctane** are summarized in the table below. It is critical to note the pressure at which boiling points are measured, as this significantly affects the observed temperature.

Property	Value	Conditions	Data Type	Isomer
Boiling Point	261.8 °C	760 mmHg	Not Specified	Not Specified
Boiling Point	133-134 °C	8 Torr	Not Specified	Not Specified
Melting Point	22.47 °C (295.62 K)	Not Applicable	Calculated	trans

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1,2-Dibromocyclooctane** are not readily available in standard chemical databases. However, this guide outlines the general and widely accepted methodologies for determining the melting and boiling points of organic compounds. It is presumed that the reported values were obtained using techniques similar to those described below.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point is a crucial indicator of purity.

General Protocol (Capillary Method):

- **Sample Preparation:** A small amount of the finely powdered solid compound is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a thermometer or a digital temperature sensor. The capillary is positioned adjacent to the temperature sensor to ensure accurate reading.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the range.

- **Purity Indication:** A sharp melting range (typically $\leq 1\text{ }^{\circ}\text{C}$) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The normal boiling point is measured at an atmospheric pressure of 760 mmHg.

General Protocol (Distillation Method):

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm of the distillation flask.
- **Heating:** The liquid in the distillation flask is heated using a suitable heat source (e.g., a heating mantle or water bath) to bring it to a boil. Boiling chips are added to ensure smooth boiling.
- **Equilibrium:** As the liquid boils, the vapor rises, and when the vapor temperature stabilizes, this indicates that the vapor is in thermal equilibrium with the boiling liquid.
- **Temperature Reading:** The temperature of the vapor is recorded as the boiling point.

Boiling Point at Reduced Pressure (Vacuum Distillation):

For compounds that decompose at their atmospheric boiling point, the boiling point is determined at a reduced pressure.

- **Apparatus Setup:** A vacuum distillation apparatus is used, which is similar to a simple distillation setup but is connected to a vacuum source. A manometer is included to measure the pressure within the system.
- **Procedure:** The procedure is similar to that of a simple distillation, but the pressure inside the apparatus is lowered to the desired value before heating begins. The boiling point is then recorded along with the corresponding pressure.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the synthesis and subsequent determination of the physical properties of **1,2-Dibromocyclooctane**.

Caption: Workflow for Synthesis and Physical Property Analysis.

This guide provides the currently available data on the physical properties of **1,2-Dibromocyclooctane** and outlines the standard methodologies for their determination. Further experimental work is required to establish a definitive, experimentally verified melting point for both the cis and trans isomers. Researchers are encouraged to consult primary literature when synthesizing and characterizing this compound to obtain the most accurate and detailed information.

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